

# Application Notes and Protocols for Aclacinomycin A in Cell Culture

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## Compound of Interest

Compound Name: *aclacinomycin T(1+)*

Cat. No.: *B1247451*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Aclacinomycin A, also known as Aclarubicin, is a potent anthracycline antibiotic isolated from *Streptomyces galilaeus*. It is widely utilized in cancer research and therapy, particularly for various forms of leukemia.<sup>[1][2]</sup> Aclacinomycin A functions as a dual inhibitor of topoisomerase I and II, crucial enzymes involved in DNA replication and transcription.<sup>[3][4][5]</sup> Its multifaceted mechanism of action, which includes DNA intercalation, generation of reactive oxygen species (ROS), and inhibition of the proteasome, makes it a valuable tool for studying cell cycle regulation, DNA damage response, and apoptosis.<sup>[1][6]</sup> These application notes provide detailed protocols for the preparation and use of Aclacinomycin A solutions in a cell culture setting.

## Physicochemical Properties and Storage

Proper handling and storage of Aclacinomycin A are critical to maintain its stability and activity. The compound is a yellow to orange powder and should be protected from light and moisture.  
<sup>[7][8]</sup>

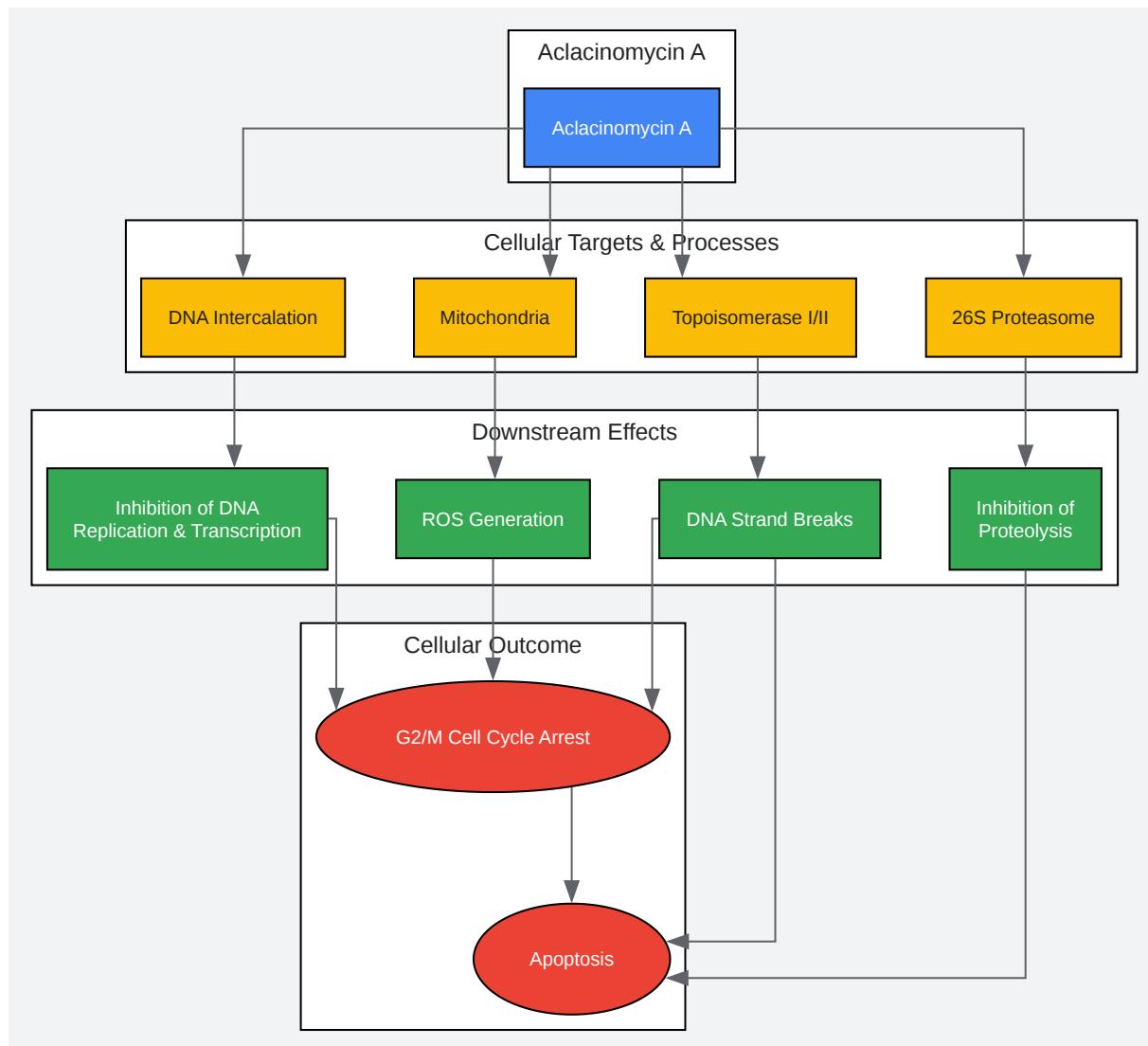
Property	Data	Reference
Molecular Formula	$C_{42}H_{53}NO_{15}$	--INVALID-LINK--
Molecular Weight	811.9 g/mol	--INVALID-LINK--
Appearance	Orange powder	--INVALID-LINK--
Solubility	Soluble in DMSO ( $\geq 125$ mg/mL), $H_2O$ (10 mM)	--INVALID-LINK--
Storage (Powder)	Store at $+4^\circ C$ , desiccated and protected from light. Stable for up to 2 years.	--INVALID-LINK--
Storage (Stock Sol.)	Store aliquots at $-20^\circ C$ for up to 1 month or $-80^\circ C$ for up to 6 months. Avoid repeated freeze-thaw cycles.	--INVALID-LINK--

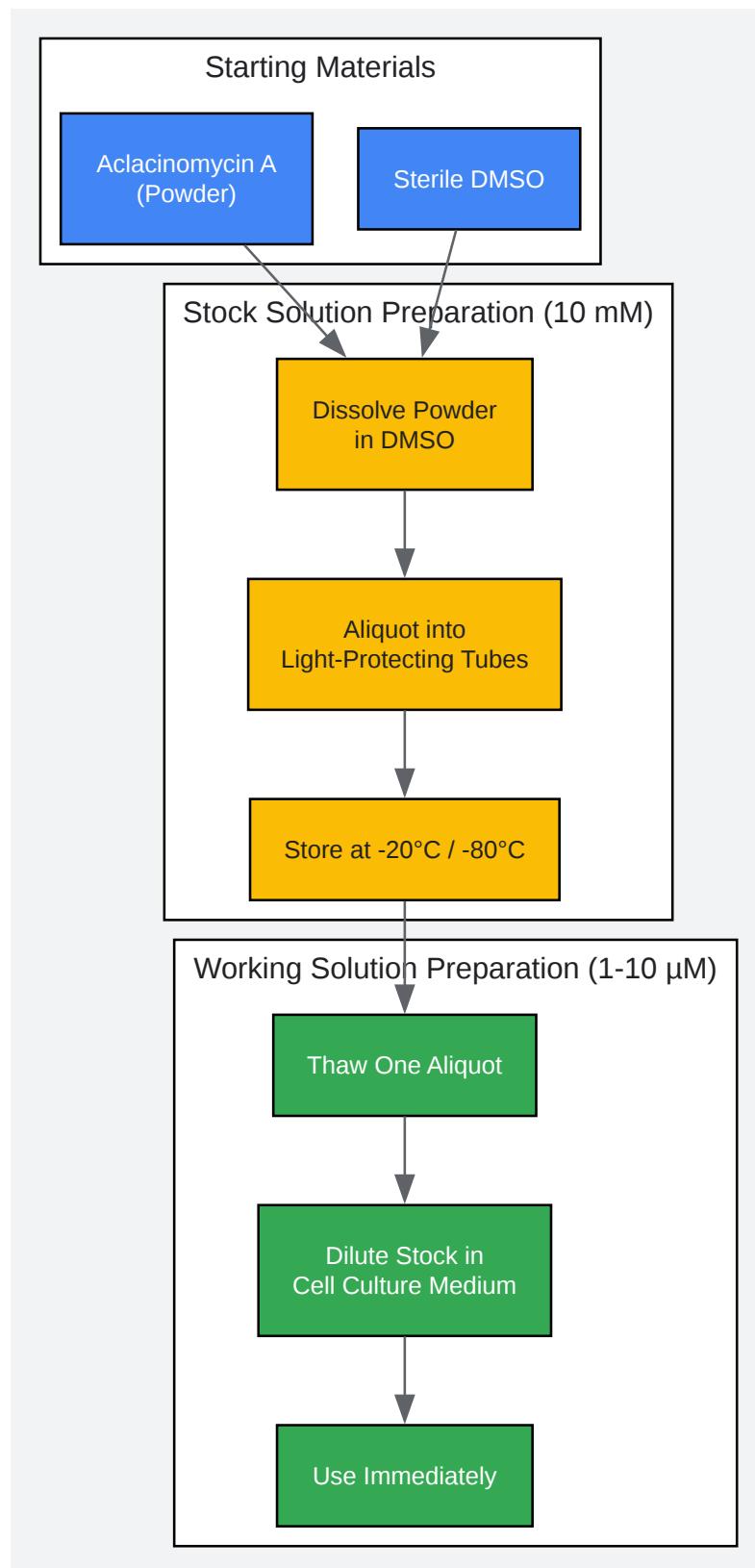
## Mechanism of Action

Aclacinomycin A exerts its cytotoxic effects through several mechanisms, making it a subject of extensive research.

- DNA Intercalation: As an anthracycline, Aclacinomycin A inserts itself between DNA base pairs, disrupting DNA replication and transcription, which inhibits cell division and growth.[\[1\]](#) [\[6\]](#)
- Topoisomerase Inhibition: It is a dual inhibitor, acting as a catalytic inhibitor of topoisomerase II and stabilizing the topoisomerase I-DNA cleavage complex, leading to DNA strand breaks.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Proteasome Inhibition: It inhibits the chymotrypsin-like activity of the 20S proteasome and may also inhibit the 26S protease complex.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Induction of Apoptosis: By causing significant DNA damage and cellular stress, Aclacinomycin A triggers programmed cell death.[\[1\]](#)[\[9\]](#)

- Generation of Reactive Oxygen Species (ROS): The compound can induce the production of ROS, leading to oxidative damage to cellular components and contributing to its cytotoxicity.  
[\[1\]](#)[\[6\]](#)





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